

Essential Safety and Operational Guide for 5-Bromo-4-methylthiazole

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Compound of Interest

Compound Name: 5-Bromo-4-methylthiazole

Cat. No.: B185254

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols and logistical procedures for the handling of **5-Bromo-4-methylthiazole**. Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure laboratory environment.

Immediate Safety and Hazard Information

5-Bromo-4-methylthiazole is a chemical compound that requires careful handling due to its potential health hazards. It is harmful if swallowed, causes skin irritation, and can lead to serious eye irritation.^{[1][2]} Inhalation may also be harmful and could cause respiratory irritation. It is classified as a combustible liquid.

Quantitative Data Summary

The following table summarizes key quantitative data for **5-Bromo-4-methylthiazole** for easy reference.

Property	Value
Molecular Formula	C ₄ H ₄ BrNS
Molecular Weight	178.05 g/mol [1] [2]
CAS Number	111600-83-0
Appearance	Pale-yellow to brown liquid [2] [3]
Boiling Point	207.3 ± 20.0 °C (Predicted) [4] [5]
Melting Point	138 °C [4]
Density	1.702 ± 0.06 g/cm ³ (Predicted) [4] [5]
Storage Temperature	Refrigerator (2-8°C) under inert gas [2] [4]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **5-Bromo-4-methylthiazole** is essential to minimize exposure and prevent accidents.

Engineering Controls

- Ventilation: Always handle **5-Bromo-4-methylthiazole** in a well-ventilated area. A certified chemical fume hood is required for all procedures that may generate vapors, mists, or aerosols.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **5-Bromo-4-methylthiazole**:

PPE Category	Recommended Equipment	Justification
Eye and Face	Chemical splash goggles meeting ANSI Z87.1 standards. A face shield should be worn over goggles when there is a significant risk of splashing.	Protects against splashes that can cause serious eye irritation.
Hand	Nitrile or Neoprene gloves. For prolonged contact or immersion, heavier-duty gloves are recommended. Always inspect gloves for integrity before use and replace them immediately if compromised.	Provides a barrier against skin contact, which can cause irritation. Butyl rubber gloves are not recommended for halogenated solvents. [6]
Body	A flame-retardant lab coat, fully buttoned. A chemical-resistant apron should be worn over the lab coat for procedures with a high splash potential.	Protects skin and personal clothing from contamination.
Respiratory	For operations that may produce vapors or aerosols not adequately contained by a fume hood, a NIOSH-approved air-purifying respirator with organic vapor/acid gas (OV/AG) cartridges is required. [7] [8]	Protects against inhalation, which can cause respiratory irritation.
Footwear	Closed-toe, chemical-resistant shoes must be worn at all times in the laboratory.	Protects feet from spills.

Handling Procedure

- Preparation: Before starting work, ensure that the chemical fume hood is functioning correctly. Clear the workspace of any unnecessary items. Have all necessary equipment and reagents readily available.
- Dispensing: Carefully dispense the required amount of **5-Bromo-4-methylthiazole**. Use appropriate tools such as a calibrated pipette with a disposable tip to avoid cross-contamination.
- During Operation: Keep all containers of **5-Bromo-4-methylthiazole** tightly sealed when not in use. Avoid generating aerosols or vapors.
- Post-Operation: After handling, decontaminate all surfaces and equipment. Wash hands thoroughly with soap and water.

Emergency Procedures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.
- Spill: For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand). Place the contaminated material in a sealed, labeled container for hazardous waste disposal. For large spills, evacuate the area and contact the institution's Environmental Health and Safety (EHS) department.

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **5-Bromo-4-methylthiazole** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation

- Halogenated Waste: **5-Bromo-4-methylthiazole** is a halogenated organic compound. All waste containing this chemical must be collected in a designated "Halogenated Organic Waste" container.[9][10][11][12]
- Do Not Mix: Never mix halogenated waste with non-halogenated organic waste, as this can significantly increase disposal costs and complexity.[9] Do not mix with other waste categories such as acids, bases, or oxidizers.[11]

Waste Collection and Labeling

- Container: Use a designated, leak-proof, and chemically compatible container for collecting liquid waste. The container should be clearly labeled "Halogenated Organic Waste." [10]
- Labeling: As soon as the first drop of waste is added, affix a hazardous waste tag to the container. The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "Waste **5-Bromo-4-methylthiazole**" and any other components in the waste stream with their approximate concentrations.
 - The date the waste was first added.
 - The name and contact information of the generating researcher or lab.
- Solid Waste: Contaminated solid waste (e.g., gloves, pipette tips, absorbent materials) should be collected in a separate, clearly labeled, sealed bag or container for hazardous solid waste disposal.

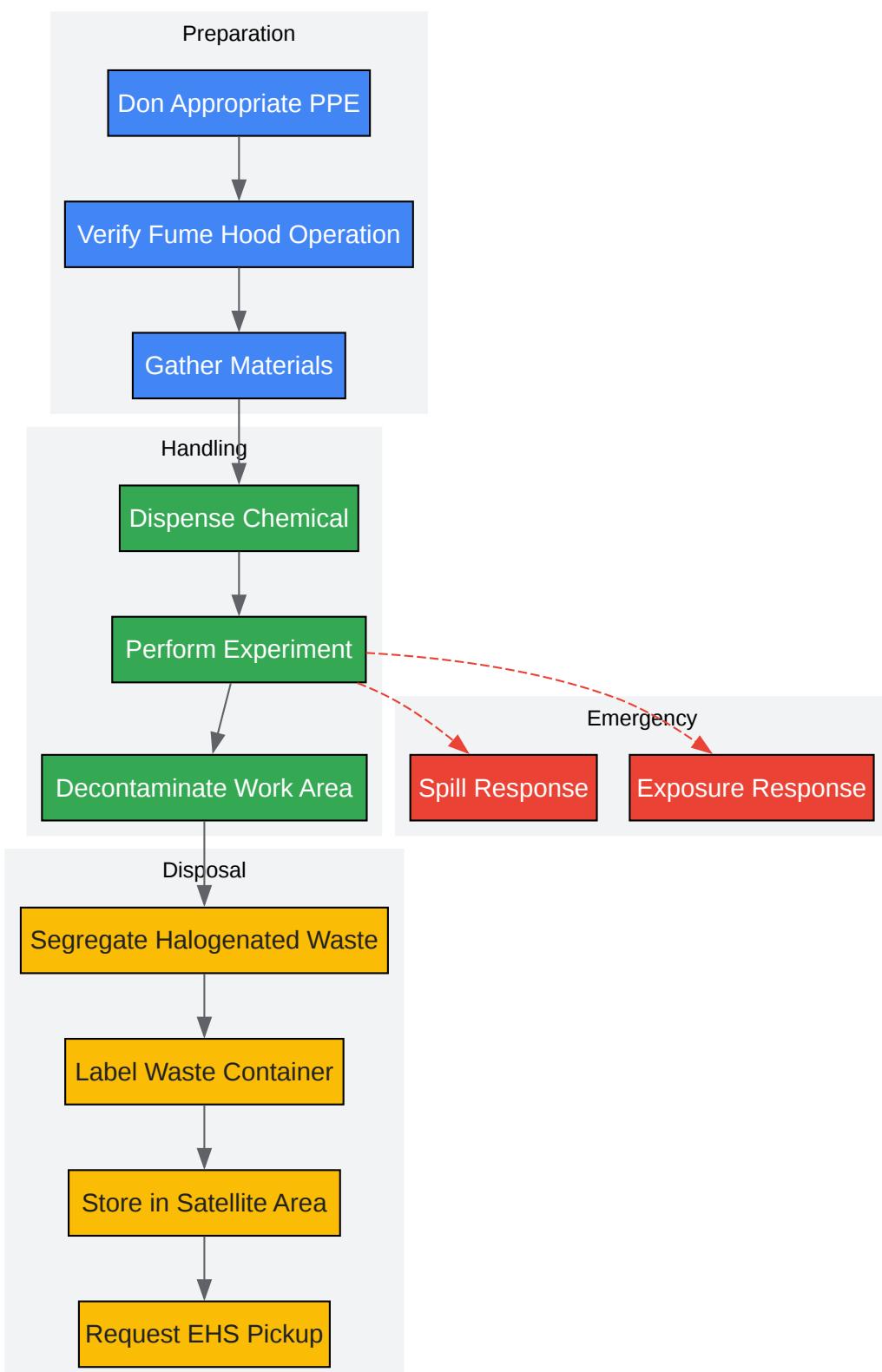
Storage and Disposal

- Storage: Keep waste containers tightly closed except when adding waste. Store them in a designated satellite accumulation area within the laboratory, away from heat and sources of ignition.

- Disposal Request: When the waste container is nearly full (do not overfill), or if it has been in storage for a designated period (consult your institution's EHS guidelines), submit a chemical waste pickup request to your institution's EHS department.
- Empty Containers: Empty containers of **5-Bromo-4-methylthiazole** must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as halogenated organic waste.[\[13\]](#) After rinsing, the container can be disposed of as regular laboratory glassware or plastic, with the label defaced.

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling and disposal of **5-Bromo-4-methylthiazole**.



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Caption: Workflow for handling **5-Bromo-4-methylthiazole**.

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